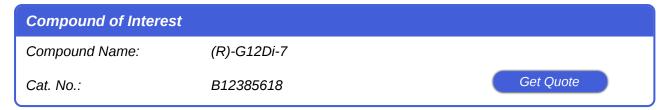


Application Notes and Protocols for (R)-G12Di-7 in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

Abstract

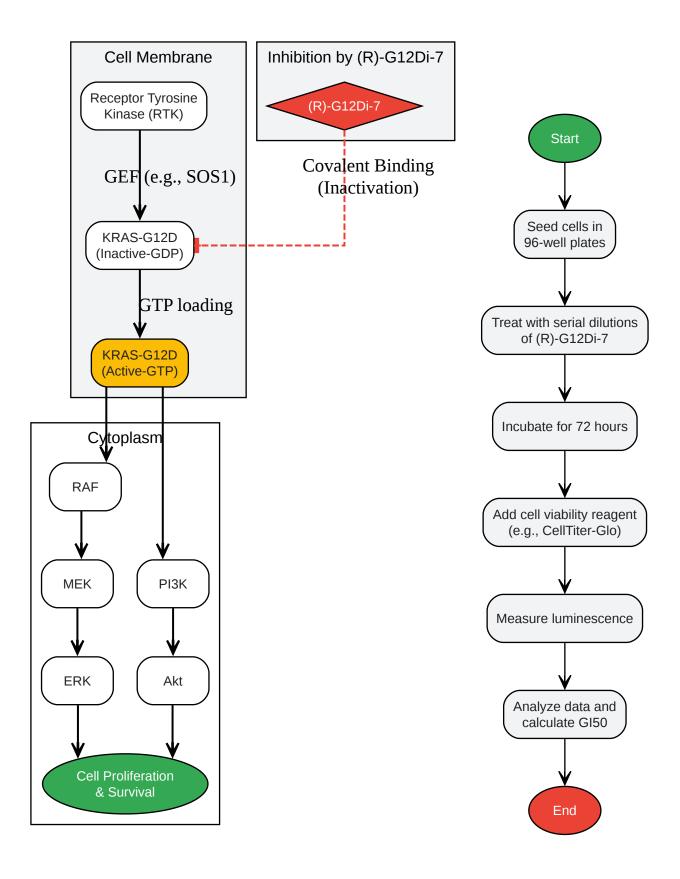
(R)-G12Di-7 is a novel, mutant-selective covalent inhibitor of KRAS-G12D, a prevalent oncogenic driver in various cancers.[1][2] This document provides detailed application notes and experimental protocols for the utilization of **(R)-G12Di-7** in cell culture experiments. The protocols outlined herein are designed to guide researchers in assessing the inhibitor's efficacy through cell viability assays and its mechanism of action via analysis of downstream signaling pathways.

Mechanism of Action

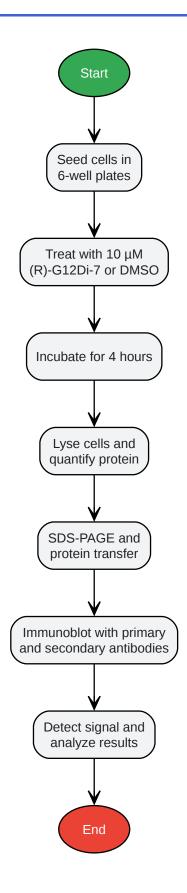
(R)-G12Di-7 functions as a covalent ligand for the KRAS-G12D mutant protein.[1] It selectively binds to the aspartate-12 residue of the mutant KRAS protein, effectively locking it in an inactive state.[2] This covalent modification prevents the exchange of GDP for GTP, thereby inhibiting the activation of downstream pro-proliferative signaling cascades, primarily the MAPK/ERK and PI3K/Akt pathways.[1] This targeted inhibition of the mutant KRAS-G12D protein leads to decreased cell viability and proliferation in cancer cells harboring this specific mutation.[1][3]

Signaling Pathway









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- 2. Strain-release alkylation of Asp12 enables mutant selective targeting of K-Ras-G12D -PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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